

An In-depth Technical Guide to 3,3-Dimethoxyhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Dimethoxyhexane

Cat. No.: B038526

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3,3-dimethoxyhexane**, a saturated acyclic ether. The document details its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and a summary of its spectroscopic data. As a dimethyl ketal of 3-hexanone, its primary role in a research and development setting is as a protecting group for the ketone functionality. This guide serves as a technical resource for chemists and drug development professionals who may utilize this compound in complex organic syntheses.

Chemical Identity and Physicochemical Properties

3,3-Dimethoxyhexane is systematically named in accordance with IUPAC nomenclature. Its structure consists of a hexane backbone with two methoxy groups attached to the third carbon atom. One of its common synonyms, 3-hexanone dimethyl ketal, reveals its origin as a derivative of 3-hexanone.^[1]

Table 1: Physicochemical Properties of **3,3-Dimethoxyhexane**

Property	Value	Source
IUPAC Name	3,3-dimethoxyhexane	[1]
Synonym	3-Hexanone dimethyl ketal	[1]
CAS Number	116549-34-9	[1]
Molecular Formula	C8H18O2	[1]
Molecular Weight	146.23 g/mol	[1]
Canonical SMILES	<chem>CCCC(CC)(OC)OC</chem>	[1]
InChIKey	KYKSUAPFGPQISC-UHFFFAOYSA-N	[1]

Synthesis of 3,3-Dimethoxyhexane

The synthesis of **3,3-dimethoxyhexane** is achieved through the acid-catalyzed ketalization of 3-hexanone. This reaction involves the nucleophilic addition of two equivalents of methanol to the carbonyl carbon of 3-hexanone. To drive the equilibrium towards the formation of the ketal, a dehydrating agent, such as trimethyl orthoformate, is typically employed to remove the water formed during the reaction.

Experimental Protocol: Acid-Catalyzed Ketalization of 3-Hexanone

This protocol is based on established methods for the formation of dimethyl ketals from ketones.

Materials:

- 3-Hexanone
- Methanol (anhydrous)
- Trimethyl orthoformate
- p-Toluenesulfonic acid (p-TsOH) or other acid catalyst (e.g., HCl in methanol)

- Anhydrous sodium bicarbonate (NaHCO_3) or other suitable base for quenching
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Diethyl ether or other suitable extraction solvent
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 3-hexanone (1 equivalent).
- **Addition of Reagents:** Add anhydrous methanol (a significant excess, can be used as the solvent) and trimethyl orthoformate (1.2-1.5 equivalents).
- **Catalyst Addition:** Add a catalytic amount of p-toluenesulfonic acid (e.g., 0.01-0.05 equivalents).
- **Reaction:** Stir the mixture at room temperature or gently heat to reflux. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material (3-hexanone) is consumed.
- **Work-up:** Cool the reaction mixture to room temperature. Quench the reaction by adding a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with diethyl ether (or another suitable organic solvent) three times.

- **Drying and Concentration:** Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the crude product by fractional distillation under reduced pressure to obtain pure **3,3-dimethoxyhexane**.

Spectroscopic Data

The structural characterization of **3,3-dimethoxyhexane** is accomplished through various spectroscopic techniques. The following tables summarize the key spectral data.

Table 2: ¹H NMR Spectroscopic Data for **3,3-Dimethoxyhexane** (Predicted)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~3.15	s	6H	-OCH ₃
~1.55	q	4H	-CH ₂ - (adjacent to C(OCH ₃) ₂)
~0.90	t	6H	-CH ₃ (of ethyl and propyl groups)
~1.40	m	2H	-CH ₂ - (of propyl group)

Table 3: ¹³C NMR Spectroscopic Data for **3,3-Dimethoxyhexane** (Predicted)

Chemical Shift (δ) ppm	Assignment
~100	C-3 (ketal carbon)
~48	-OCH ₃
~35	C-2 and C-4
~17	C-5
~14	C-1 and C-6

Table 4: Mass Spectrometry Data for **3,3-Dimethoxyhexane**

m/z	Relative Intensity	Possible Fragment
115	High	$[M - OCH_3]^+$
103	High	$[M - C_2H_5O]^+$ or $[M - C_3H_7]^+$
87	Moderate	$[M - C_4H_9]^+$
71	Moderate	$[C_5H_{11}]^+$
43	High	$[C_3H_7]^+$

Table 5: Infrared (IR) Spectroscopic Data for **3,3-Dimethoxyhexane**

Wavenumber (cm ⁻¹)	Intensity	Assignment
2960-2850	Strong	C-H stretch (alkane)
1465	Medium	C-H bend (alkane)
1150-1050	Strong	C-O stretch (ether)

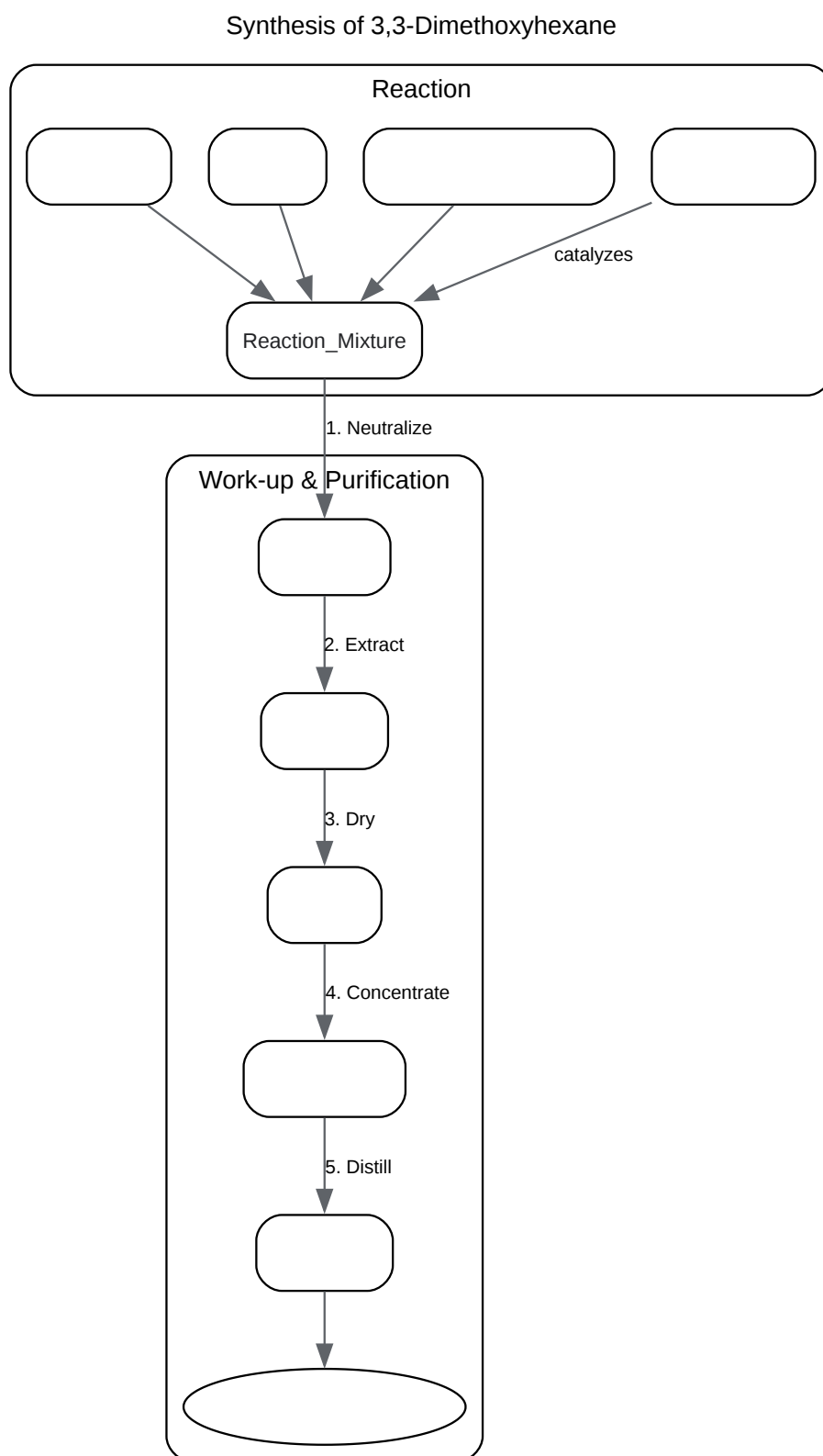
Applications

As of the current literature, **3,3-dimethoxyhexane** does not have specific, large-scale industrial or pharmaceutical applications in its own right. Its primary utility is within the realm of organic synthesis, where it serves as a protected form of 3-hexanone. The ketal functional group is stable under basic and nucleophilic conditions, allowing for chemical transformations on other parts of a molecule without affecting the carbonyl group. The ketone can be readily deprotected under acidic aqueous conditions.

Visualizations

Synthesis Workflow

The following diagram illustrates the workflow for the synthesis and purification of **3,3-dimethoxyhexane**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **3,3-Dimethoxyhexane**.

Conclusion

3,3-Dimethoxyhexane is a straightforward chemical compound with well-defined properties and a clear synthetic route from 3-hexanone. While it may not be a compound of direct biological or industrial significance, its role as a protecting group for a ketone is a fundamental concept in organic synthesis. This guide provides the essential technical information for researchers who may need to prepare or handle this compound in a laboratory setting. The provided experimental protocol and spectroscopic data serve as a valuable resource for the synthesis and characterization of **3,3-dimethoxyhexane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A Simple and Versatile Method for the Formation of Acetals/Ketals Using Trace Conventional Acids - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,3-Dimethoxyhexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b038526#iupac-name-for-3-3-dimethoxyhexane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com